

Proper Disposal of Limonin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Limonianin*

Cat. No.: *B177917*

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Providing critical safety and logistical information for the handling and disposal of Limonin, this document outlines procedural, step-by-step guidance to ensure safe laboratory practices and environmental compliance. As your trusted partner, we aim to deliver value beyond the product itself, fostering a culture of safety and responsibility in your research endeavors.

For researchers, scientists, and drug development professionals, the proper management of chemical reagents is paramount. This guide provides essential information for the safe disposal of Limonin, a naturally occurring furanolactone found in citrus fruits. While Limonin is not classified as an acutely hazardous waste, adherence to proper disposal protocols is necessary to maintain a safe laboratory environment and comply with institutional and regulatory standards.

Immediate Safety and Handling

Before initiating any disposal procedure, it is crucial to be familiar with the immediate safety and handling precautions for Limonin. This information is summarized from Safety Data Sheets (SDS).

Personal Protective Equipment (PPE)

When handling Limonin, especially in powdered form, the following personal protective equipment should be worn:

- **Eye Protection:** Safety glasses with side shields or goggles.

- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat.

Engineering Controls

Ensure adequate ventilation in the work area to minimize dust inhalation. A fume hood may be used for handling large quantities or if there is a potential for aerosolization.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of Limonin, which inform its proper handling and disposal.

Property	Value
CAS Number	1180-71-8
Molecular Formula	C ₂₆ H ₃₀ O ₈
Molecular Weight	470.51 g/mol
Appearance	White to off-white crystalline powder
Solubility	Insoluble in water; Soluble in ethanol, acetone, and chloroform
Melting Point	298 °C (568 °F)
Flash Point	Not available
Hazard Class	Not classified as hazardous for transport

Step-by-Step Disposal Procedures

The disposal of Limonin should be conducted in accordance with your institution's hazardous waste management program. The following steps provide a general operational plan.

Step 1: Waste Identification and Classification

- Limonin is a non-halogenated, solid organic compound. It is not considered an acutely toxic or reactive hazardous waste.
- Consult your institution's Environmental Health and Safety (EHS) office for specific waste classification.

Step 2: Containerization

- Use a designated, leak-proof, and chemically compatible container for solid chemical waste. A high-density polyethylene (HDPE) or glass container with a secure screw-top lid is recommended.
- Do not use containers that previously held incompatible chemicals.
- Ensure the container is clean and dry before adding Limonin waste.

Step 3: Labeling

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include:
 - The full chemical name: "Limonin"
 - The concentration or amount of waste.
 - The date the waste was first added to the container.
 - The name and contact information of the principal investigator or laboratory supervisor.
 - The laboratory room number.

Step 4: Accumulation and Storage

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.

- The SAA should be in a secondary containment bin to prevent the spread of material in case of a leak.
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in the SAA.

Step 5: Disposal Request

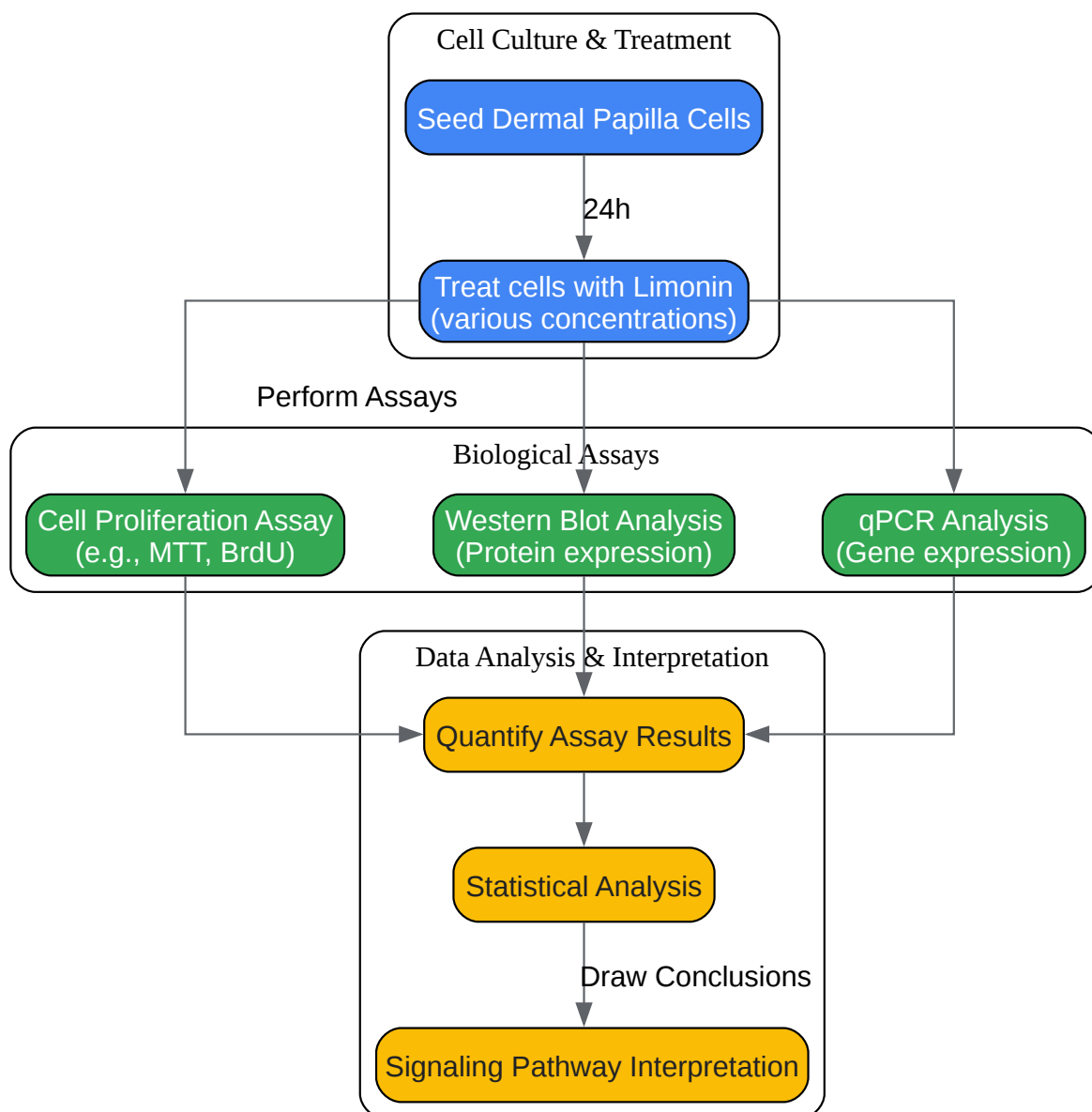
- Once the container is full or you are ready for disposal, submit a hazardous waste pickup request to your institution's EHS department.
- Follow the specific procedures outlined by your EHS for scheduling a pickup.

Step 6: Decontamination

- Wipe down any surfaces, such as benchtops or balances, that may have come into contact with Limonin powder using a damp cloth or paper towel.
- Dispose of any contaminated materials (e.g., weigh boats, gloves, paper towels) in the designated solid hazardous waste container.

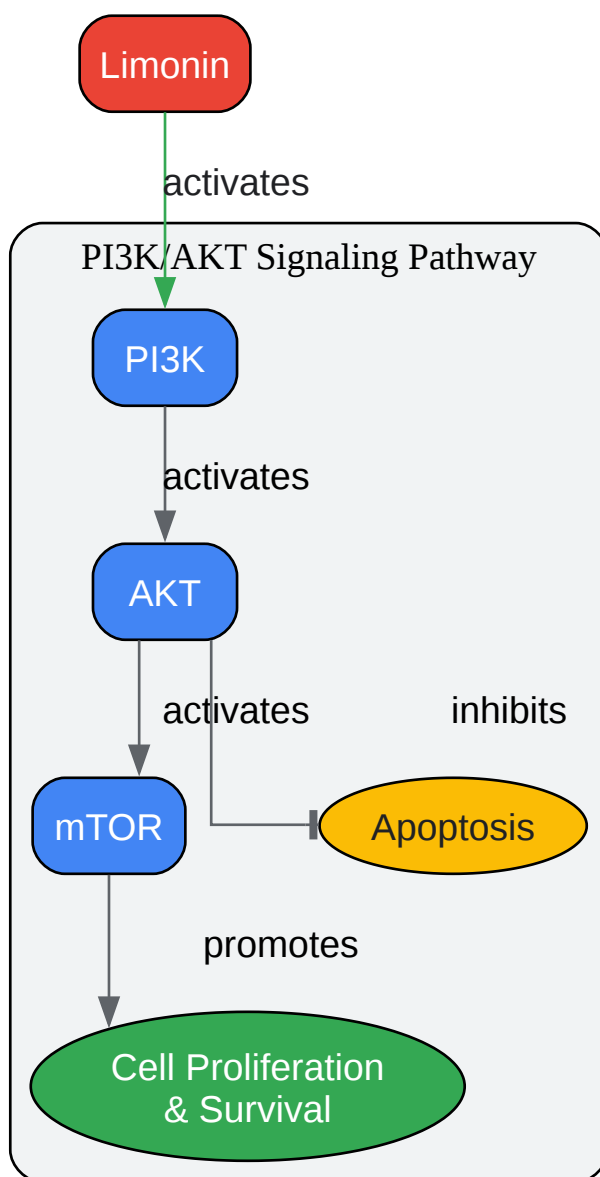
Experimental Workflow and Signaling Pathway Visualization

To provide further value and context for researchers working with this compound, the following diagrams illustrate a typical experimental workflow for studying the effects of Limonin and its known involvement in a key cellular signaling pathway.



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Experimental workflow for investigating Limonin's effects.



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Limonin's activation of the PI3K/AKT signaling pathway.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com